

Application Notes and Protocols for Thin-Film Hydration of DOGS Liposomes

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Compound of Interest

Compound Name: *1,2-Dioleoyl-sn-glycero-3-succinate*

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Introduction

Liposomes are versatile, self-assembled vesicular nanostructures composed of a lipid bilayer enclosing an aqueous core. Their biocompatibility and ability to encapsulate both hydrophilic and lipophilic molecules make them ideal drug delivery vehicles. The incorporation of functionalized lipids, such as 1,2-dioleoyl-sn-glycero-3-[[N-(5-amino-1-carboxypentyl)iminodiacetic acid]succinyl] (DOGS-NTA), allows for the attachment of specific ligands, such as histidine-tagged (His-tagged) proteins and peptides, to the liposome surface. This functionalization is crucial for targeted drug delivery, vaccine development, and diagnostic applications.

The thin-film hydration method is a robust and widely used technique for the preparation of liposomes. It involves the dissolution of lipids in an organic solvent, followed by the evaporation of the solvent to form a thin lipid film. This film is then hydrated with an aqueous buffer to form multilamellar vesicles (MLVs), which can be further processed to produce unilamellar vesicles (UVs) of a desired size. This document provides detailed protocols and application notes for

the preparation and characterization of DOGS-NTA incorporated liposomes using the thin-film hydration method.

Data Presentation

The physicochemical characteristics of liposomes, including particle size, polydispersity index (PDI), and zeta potential, are critical parameters that influence their stability, in vivo fate, and efficacy. The following tables summarize representative quantitative data for liposomal formulations. While specific data for a wide range of DOGS-NTA molar ratios is limited in the literature, the tables provide examples of typical values obtained for similar liposomal systems.

Table 1: Representative Physicochemical Characteristics of Liposomal Formulations

Lipid Composition (Molar Ratio)	Mean Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Reference
DMPC:DMPG:C hol:DOPE (30:4:6:10)	~150	< 0.2	Negative	[1]
Phosphatidylchol ine:Cholesterol:S tearylamine (12:5:5)	108 ± 15	0.20 ± 0.04	+30.1 ± 1.2	[2]
Phosphatidylchol ine:Cholesterol:D icetyl phosphate (8.5:4.5:6.5)	88 ± 14	0.21 ± 0.02	-36.7 ± 3.3	[2]
DOTAP:Choleste rol (7:3)	60-70	< 0.1	+47.9 ± 24.1	[3][4][5]

Note: This table presents data from various liposomal formulations to illustrate typical physicochemical properties. The specific characteristics of DOGS-NTA liposomes will depend on the precise lipid composition and preparation parameters.

Table 2: Example of a DOGS-NTA Liposome Formulation

Lipid Component	Molar Ratio (Illustrative)	Purpose
Phosphatidylcholine (e.g., DOPC)	85-95	Primary structural lipid
Cholesterol	30-50	Stabilizes the lipid bilayer
DOGS-NTA	1-10	Functional lipid for His-tag binding
DSPE-PEG2000	1-5	"Stealth" lipid to increase circulation time

Note: The optimal molar ratio of DOGS-NTA should be determined empirically based on the specific application and the desired density of His-tagged molecules on the liposome surface.

Experimental Protocols

Protocol 1: Preparation of DOGS-NTA Liposomes by Thin-Film Hydration

This protocol details the step-by-step procedure for preparing liposomes incorporating DOGS-NTA using the thin-film hydration method, followed by extrusion for size homogenization.

Materials:

- 1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC) or other primary phospholipid
- Cholesterol
- 1,2-dioleoyl-sn-glycero-3-[[N-(5-amino-1-carboxypentyl)iminodiacetic acid]succinyl] (DOGS-NTA)
- (Optional) 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-2000] (DSPE-PEG2000)
- Chloroform

- Methanol
- Hydration buffer (e.g., Phosphate Buffered Saline (PBS), pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Water bath
- Vacuum pump
- Liposome extruder
- Polycarbonate membranes (e.g., 100 nm pore size)
- Syringes

Procedure:

- Lipid Dissolution:
 - Weigh the desired amounts of lipids (e.g., DOPC, cholesterol, DOGS-NTA, and DSPE-PEG2000) based on the chosen molar ratios.
 - Dissolve the lipids in a mixture of chloroform and methanol (typically 2:1 v/v) in a round-bottom flask. Ensure complete dissolution to form a clear solution. It is recommended to incorporate DOGS-NTA with the other lipids at this initial step to ensure its even distribution within the resulting liposomes.^[6]
- Thin-Film Formation:
 - Attach the round-bottom flask to a rotary evaporator.
 - Immerse the flask in a water bath set to a temperature above the phase transition temperature (T_c) of the lipids (e.g., 40-60°C).
 - Rotate the flask and gradually reduce the pressure to evaporate the organic solvent.

- Continue evaporation until a thin, uniform lipid film is formed on the inner surface of the flask.
- To ensure complete removal of residual solvent, place the flask under a high vacuum for at least 2 hours.
- Hydration of the Lipid Film:
 - Warm the hydration buffer to a temperature above the T_c of the lipids.
 - Add the warm hydration buffer to the round-bottom flask containing the dry lipid film.
 - Agitate the flask by gentle rotation or vortexing to hydrate the lipid film. This process will result in the formation of multilamellar vesicles (MLVs). The hydration process can be carried out for 30-60 minutes.
- Liposome Sizing (Extrusion):
 - Assemble the liposome extruder with the desired pore size polycarbonate membranes (e.g., 100 nm).
 - Transfer the MLV suspension to a syringe and connect it to the extruder.
 - Pass the liposome suspension through the extruder membranes multiple times (typically 11-21 passes). This process will reduce the size of the liposomes and create a more uniform population of unilamellar vesicles (UVs).
- Storage:
 - Store the resulting liposome suspension at 4°C. For long-term storage, the stability should be assessed.

Protocol 2: Characterization of DOGS-NTA Liposomes

1. Particle Size and Polydispersity Index (PDI) Measurement:

- Principle: Dynamic Light Scattering (DLS) is used to measure the hydrodynamic diameter of the liposomes and the PDI, which indicates the width of the size distribution.

- Procedure:
 - Dilute a small aliquot of the liposome suspension in the hydration buffer to an appropriate concentration.
 - Transfer the diluted sample to a DLS cuvette.
 - Measure the particle size and PDI using a DLS instrument.
 - Perform the measurement in triplicate and report the average values. A PDI value below 0.3 is generally considered acceptable for a monodisperse population.[\[1\]](#)

2. Zeta Potential Measurement:

- Principle: Zeta potential is a measure of the surface charge of the liposomes and is an indicator of their stability. Liposomes with a zeta potential greater than ± 30 mV are generally considered stable due to electrostatic repulsion between particles.[\[2\]](#)
- Procedure:
 - Dilute the liposome suspension in an appropriate medium (e.g., 10 mM NaCl) to reduce the ionic strength for accurate measurement.
 - Transfer the diluted sample to a zeta potential cuvette.
 - Measure the zeta potential using a suitable instrument.
 - Perform the measurement in triplicate and report the average value.

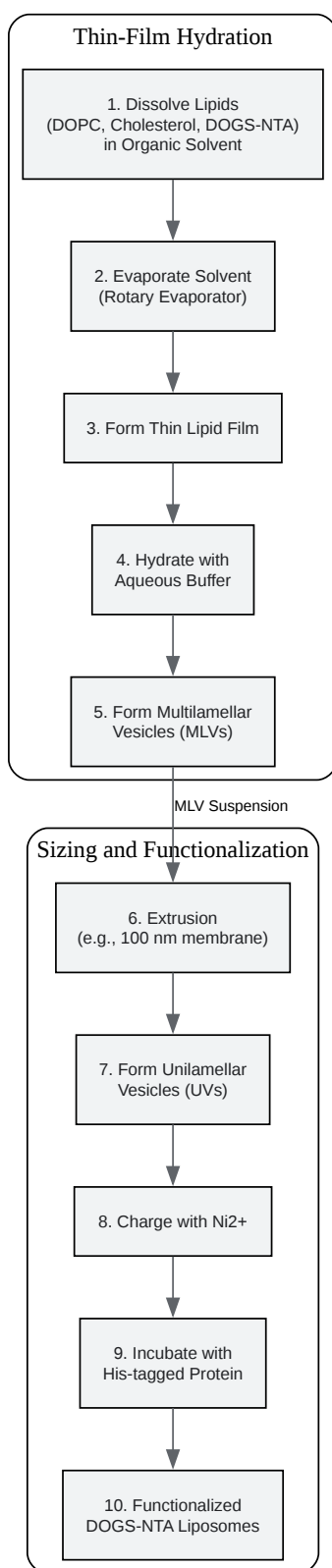
3. Functionalization with His-tagged Proteins (Qualitative Assessment):

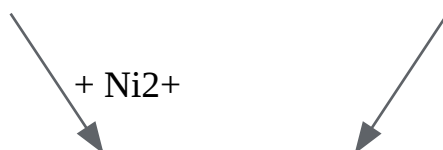
- Principle: The NTA group on the DOGS lipid chelates divalent cations, typically Nickel (Ni^{2+}), which can then bind to the histidine residues of a His-tagged protein.
- Procedure:
 - Incubate the DOGS-NTA liposomes with a solution of a nickel salt (e.g., NiCl_2 or NiSO_4) to charge the NTA groups with Ni^{2+} .

- Remove excess, unbound nickel using a suitable method such as dialysis or size exclusion chromatography.
- Incubate the Ni²⁺-charged liposomes with a His-tagged protein.
- Separate the liposomes from the unbound protein.
- The presence of the protein on the liposomes can be confirmed by various methods, such as SDS-PAGE of the liposome pellet or by using a fluorescently labeled His-tagged protein and measuring the fluorescence associated with the liposomes.

Mandatory Visualization

The following diagrams illustrate the experimental workflow for preparing DOGS-NTA liposomes and the mechanism of protein attachment.





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